

Safe Disposal of (R)-3-(Hydroxymethyl)cyclohexanone: A Procedural Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name:	(R)-3-(Hydroxymethyl)cyclohexanone
Cat. No.:	B11924179

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For researchers and drug development professionals, the proper disposal of chemical waste is a critical component of laboratory safety and environmental responsibility. This guide provides detailed, step-by-step procedures for the safe disposal of **(R)-3-(Hydroxymethyl)cyclohexanone**, ensuring compliance with safety regulations and minimizing environmental impact.

Immediate Safety and Hazard Information

(R)-3-(Hydroxymethyl)cyclohexanone is classified with several hazards that necessitate careful handling during disposal. According to GHS classifications, this chemical causes skin irritation (H315), serious eye irritation (H319), and may cause respiratory irritation (H335)[1][2]. While data for this specific compound is limited, related compounds like cyclohexanone are classified as flammable liquids, indicating that **(R)-3-(Hydroxymethyl)cyclohexanone** should also be handled as potentially flammable.

Key Precautionary Measures:

- P261: Avoid breathing dust, fume, gas, mist, vapors, or spray[2].
- P280: Wear protective gloves, protective clothing, eye protection, and face protection[2].
- P273: Avoid release to the environment[3].

Chemical and Physical Properties

A summary of the key quantitative data for **(R)-3-(Hydroxymethyl)cyclohexanone** is presented below. These properties are essential for understanding its behavior and potential hazards.

Property	Value	Source
Molecular Formula	C ₇ H ₁₂ O ₂	PubChem[1]
Molecular Weight	128.17 g/mol	PubChem[1]
Appearance	Colorless to pale yellow liquid	CymitQuimica[4]
Boiling Point	239.8 ± 13.0 °C (Predicted)	LookChem[5]
Density	1.054 ± 0.06 g/cm ³ (Predicted)	LookChem[5]
Purity	Typically ≥95%	CymitQuimica[4]

Step-by-Step Disposal Protocol

Disposal must be conducted in accordance with local, state, and federal regulations. The following protocol provides a general framework for the safe handling and disposal of **(R)-3-(Hydroxymethyl)cyclohexanone**.

1. Personal Protective Equipment (PPE) and Preparation:

- Before handling, ensure you are wearing appropriate PPE, including safety goggles with side-shields, chemical-resistant gloves (e.g., nitrile), and a lab coat[3].
- Work in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of vapors[2][3].
- Have an emergency spill kit readily available. Absorbent materials like vermiculite, dry sand, or diatomite should be on hand[6].

2. Waste Collection and Storage:

- Do not mix **(R)-3-(Hydroxymethyl)cyclohexanone** with other waste streams unless explicitly permitted by your institution's environmental health and safety (EHS) office.
- Collect waste in its original container or a clearly labeled, compatible, and sealable waste container. The container should be marked as "Hazardous Waste" and list the full chemical name.
- Store the sealed waste container in a designated, cool, and well-ventilated secondary containment area away from heat, sparks, and open flames[7].

3. Final Disposal Procedure:

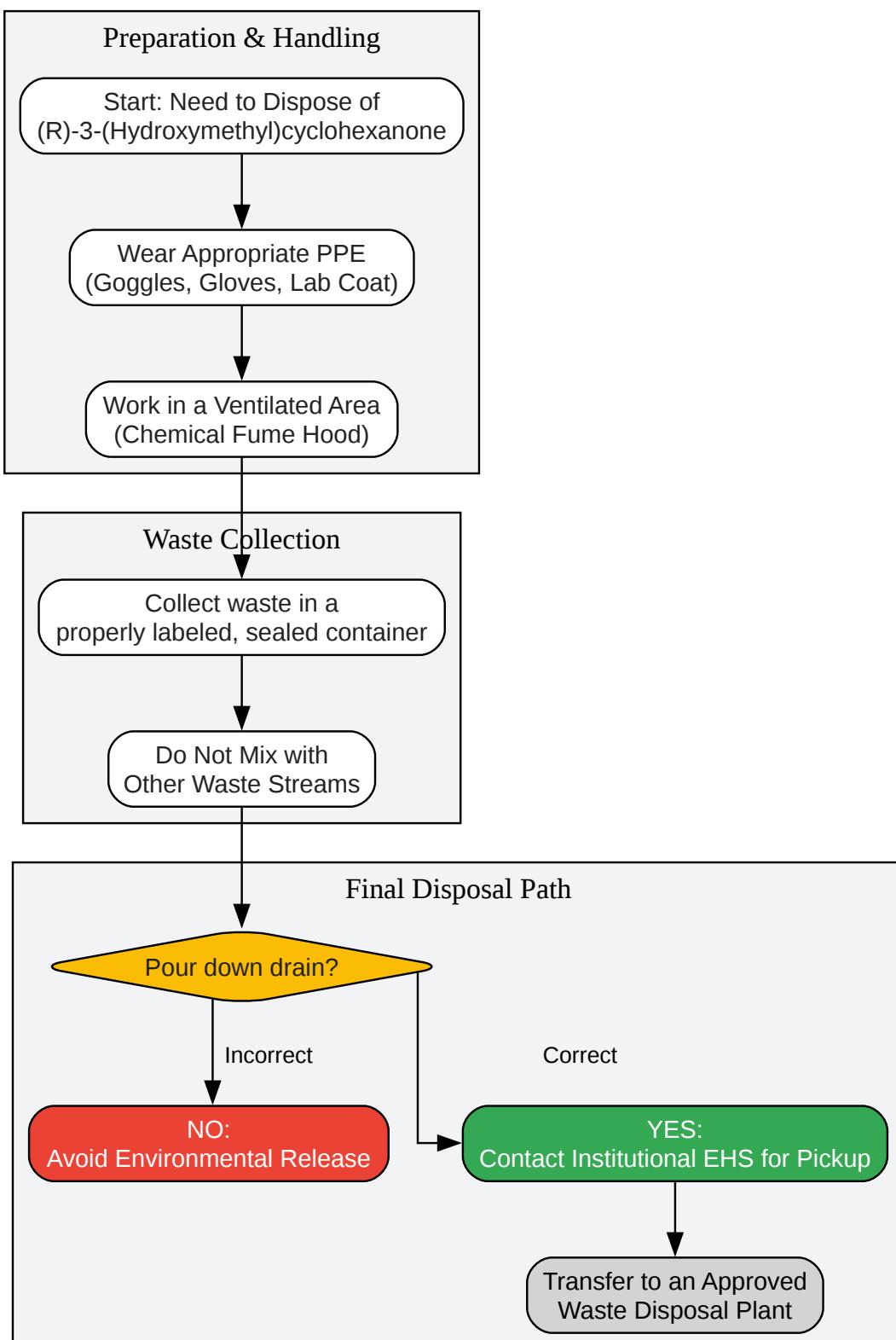
- The primary disposal method is to entrust the waste to a licensed and approved waste disposal company.
- Contact your institution's EHS department to arrange for pickup and disposal. They will have established procedures and certified contractors for handling such chemical waste.
- Never pour **(R)-3-(Hydroxymethyl)cyclohexanone** down the drain[8][9]. Some related compounds are very toxic to aquatic life, and this precaution prevents environmental contamination[3].
- Handle uncleaned, empty containers as you would the product itself. Do not reuse them for other purposes.

4. Spill Management:

- In case of a spill, evacuate non-essential personnel and eliminate all sources of ignition[6][10].
- Contain the spill using an inert absorbent material[6][8].
- Collect the absorbed material using non-sparking tools and place it into a sealed container for disposal as hazardous waste[7][10].
- Ventilate the area and wash the spill site after the material has been removed[6].

Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **(R)-3-(Hydroxymethyl)cyclohexanone**.

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- To cite this document: BenchChem. [Safe Disposal of (R)-3-(Hydroxymethyl)cyclohexanone: A Procedural Guide]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b11924179#r-3-hydroxymethyl-cyclohexanone-proper-disposal-procedures>

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